

physical and chemical properties of 4-Nonylaniline

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Compound of Interest

Compound Name: 4-Nonylaniline

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An In-depth Technical Guide to **4-Nonylaniline**: Properties, Synthesis, and Analysis

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Nonylaniline** (CAS No: 37529-29-6). It is intended for researchers, scientists, and professionals in drug development and materials science. This document details the compound's key characteristics, outlines common experimental protocols for its synthesis and analysis, and presents its reactivity profile. All quantitative data is summarized in tabular format for clarity, and key processes are visualized using logical diagrams to facilitate understanding.

Physical and Chemical Properties

4-Nonylaniline is an organic compound featuring an aniline core substituted with a nonyl group at the para position. Its properties are largely dictated by the interplay between the aromatic amine group and the long aliphatic chain.

Table 1: Physical and Chemical Data for **4-Nonylaniline**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₅ N	[1]
Molecular Weight	219.366 g/mol	[1]
Density	0.9 ± 0.1 g/cm ³	[1]
Boiling Point	333.2 ± 11.0 °C at 760 mmHg	[1]
Flash Point	143.2 ± 8.3 °C	[1]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[1]
Refractive Index	1.516	[1]
LogP (Octanol-Water Partition Coefficient)	5.65	[1]
Polar Surface Area (PSA)	26.02 Å ²	[1]
Exact Mass	219.198700	[1]

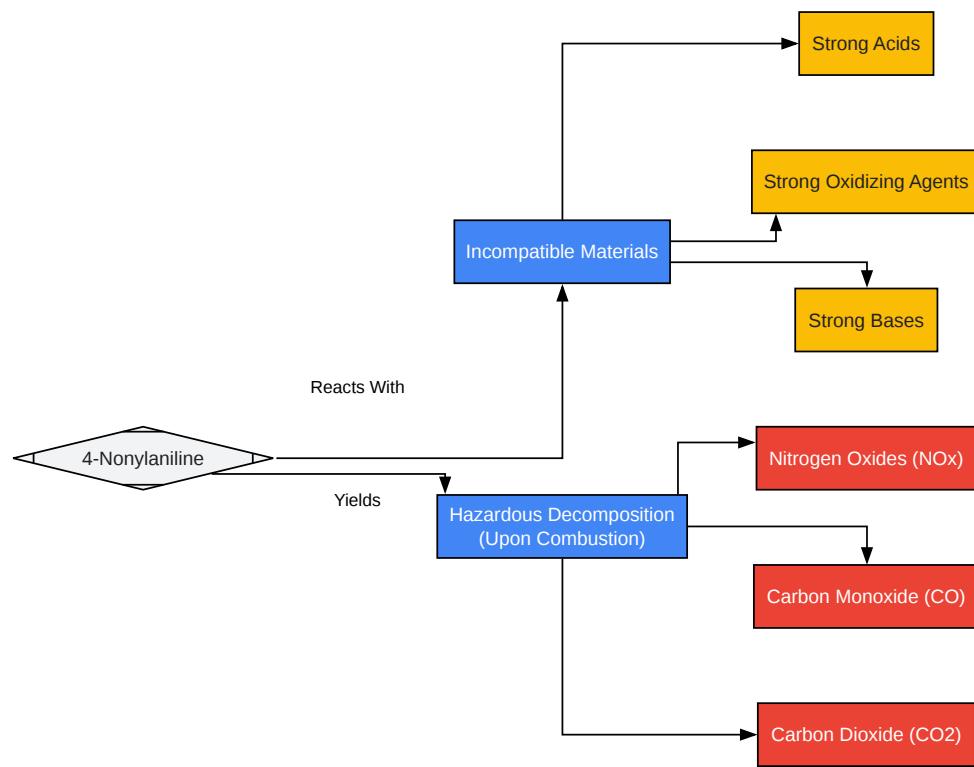
Chemical Reactivity and Incompatibilities

The chemical behavior of **4-Nonylaniline** is characteristic of an aromatic amine. The lone pair of electrons on the nitrogen atom makes it basic and nucleophilic, while the aromatic ring can undergo electrophilic substitution. The long nonyl chain imparts significant hydrophobic character.

Based on the reactivity of similar aniline compounds, **4-Nonylaniline** is expected to be incompatible with the following:

- Strong Oxidizing Agents: Can lead to vigorous, potentially explosive reactions.
- Strong Acids: Reacts to form ammonium salts.
- Strong Bases: While aniline itself is a weak base, strong bases can deprotonate the amine group under certain conditions.
- Strong Reducing Agents: Generally stable but may react under specific harsh conditions.

Hazardous decomposition products resulting from combustion or thermal degradation may include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂)^{[2][3]}.



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Figure 1: Chemical reactivity summary for **4-Nonylaniline**.

Experimental Protocols

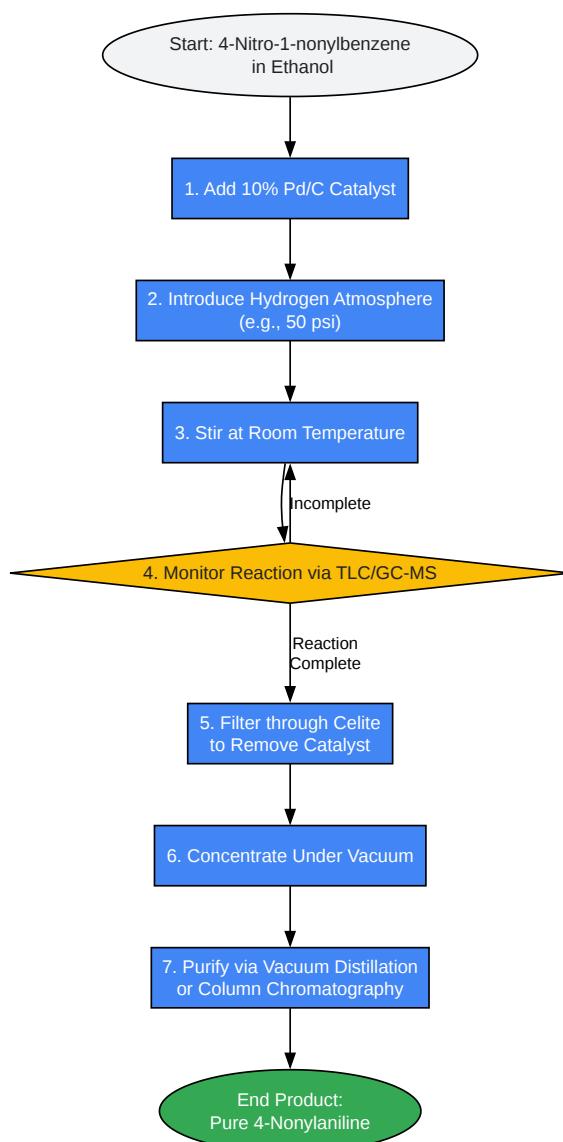
Synthesis: Reductive Amination Approach

A common and effective method for synthesizing 4-alkylanilines is through the reduction of the corresponding nitro compound. This protocol outlines a general procedure for the synthesis of **4-Nonylaniline** from 4-nitro-1-nonylbenzene.

Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-nitro-1-nonylbenzene in a suitable solvent such as ethanol or methanol.

- Catalyst Addition: Add a catalytic amount of palladium on activated carbon (10% Pd/C) to the solution[4].
- Hydrogenation: Place the reaction mixture under a hydrogen atmosphere (typically using a balloon or a Parr hydrogenation apparatus at 40-50 psi)[4].
- Reaction Monitoring: Stir the mixture vigorously at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to observe the disappearance of the starting material.
- Workup: Once the reaction is complete, carefully filter the mixture through a pad of Celite to remove the palladium catalyst[4].
- Purification: Concentrate the filtrate under reduced pressure to remove the solvent. The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **4-Nonylaniline**.



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Figure 2: General workflow for the synthesis of **4-Nonylaniline**.

Analytical Characterization

The identity and purity of synthesized **4-Nonylaniline** must be confirmed using standard analytical techniques.

1. Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to elucidate the molecular structure. The ^1H NMR spectrum will show characteristic signals for

the aromatic protons (typically in the 6.5-7.5 ppm range), the amine protons, and the aliphatic protons of the nonyl chain. ^{13}C NMR will confirm the number and type of carbon atoms[5][6].

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify key functional groups. Expected characteristic peaks include N-H stretches for the amine group (around 3300-3500 cm^{-1}) and C-H stretches for the aromatic and aliphatic components[5][7].
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern. Electron Impact (EI) or Electrospray Ionization (ESI) can be used. The molecular ion peak (M^+) should correspond to the exact mass of **4-Nonylaniline**[6][8].

2. Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for assessing the purity of the compound. A reversed-phase C18 column with a mobile phase such as a gradient of acetonitrile and water is commonly used, with detection by a UV-Vis detector[9][10].
- Gas Chromatography (GC): GC coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (GC-MS) is also suitable for purity assessment and identification, given the compound's volatility at higher temperatures[9].

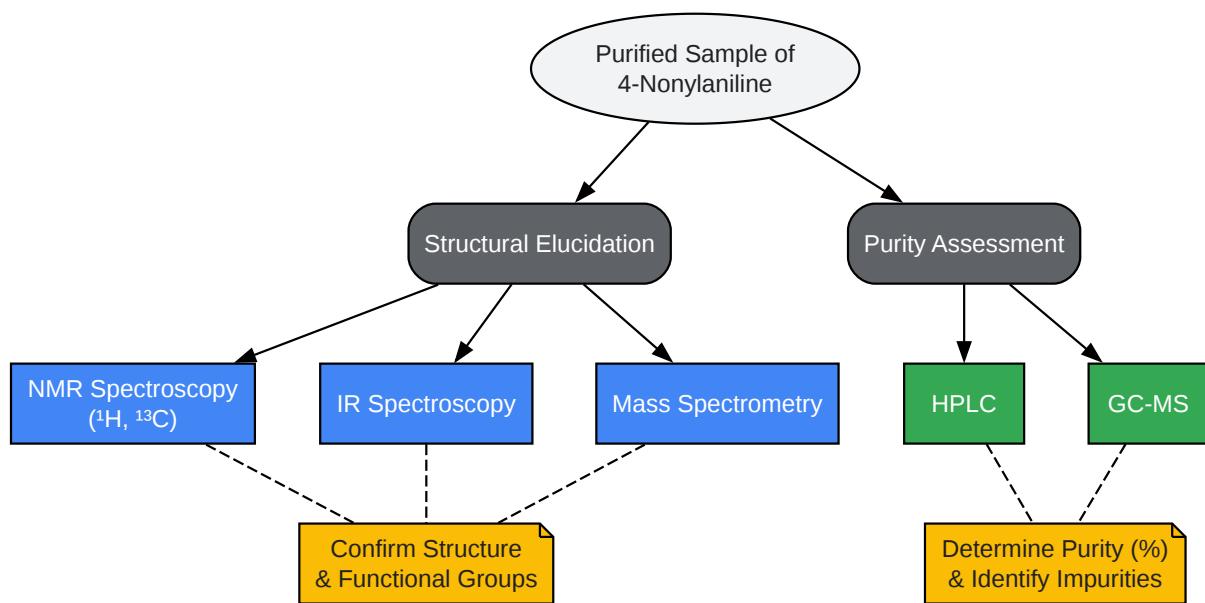
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Figure 3: Analytical workflow for **4-Nonylaniline** characterization.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-Nonylaniline** is not widely available, data from similar aniline compounds should be used to guide handling procedures.

- General Hazards: Anilines are generally classified as toxic if swallowed, in contact with skin, or if inhaled. They may cause damage to organs through prolonged or repeated exposure.
- Personal Protective Equipment (PPE): Always handle **4-Nonylaniline** in a well-ventilated area or under a chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat[2][3].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids[11].
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations. Avoid release to the environment as aniline compounds can be harmful to aquatic life[2].

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